

Application Notes and Protocols for Potassium Indigotrisulfonate in Redox Titrations

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Compound of Interest

Compound Name: Potassium indigotrisulfonate

Cat. No.: B1211095

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These application notes provide a comprehensive overview of the use of **potassium indigotrisulfonate** as a redox indicator in the titration of reducing agents. Detailed protocols, data tables, and visual diagrams are included to facilitate its application in research and quality control settings.

Introduction

Potassium indigotrisulfonate, also known as Indigo-5,5',7-trisulfonic acid tripotassium salt, is a redox-active organic dye. Its distinct color change upon oxidation or reduction makes it a suitable visual indicator for determining the endpoint in various redox titrations. The oxidized form of **potassium indigotrisulfonate** is blue, while its reduced form is yellow.^[1] This sharp color transition provides a clear indication of the equivalence point when titrating reducing agents with a suitable oxidizing titrant.

Principle of Operation

In a redox titration, the analyte (a reducing agent) is reacted with a standard solution of an oxidizing agent. At the equivalence point, the reducing agent has been completely consumed. The first excess of the oxidizing titrant then oxidizes the **potassium indigotrisulfonate** indicator, causing a color change from yellow (reduced form) to blue (oxidized form), thus signaling the endpoint of the titration.

The key to a successful titration is the selection of an indicator with a standard redox potential that is intermediate between the potentials of the analyte and the titrant, and as close as possible to the potential at the equivalence point.

Quantitative Data

The properties of **potassium indigotrisulfonate** as a redox indicator are summarized in the table below.

| Property | Value | Reference |
|-------------------------------|---|-----------|
| Synonyms | Indigo-5,5',7-trisulfonic acid tripotassium salt | |
| CAS Number | 67627-18-3 | |
| Molecular Formula | C ₁₆ H ₇ K ₃ N ₂ O ₁₁ S ₃ | |
| Appearance | Dark blue crystalline powder | |
| Standard Redox Potential (E°) | -0.081 V | [1] |
| Color of Oxidized Form | Blue | [1] |
| Color of Reduced Form | Yellow | [1] |

Experimental Protocols

The following are proposed methodologies for the use of **potassium indigotrisulfonate** as an indicator in the redox titration of common reducing agents. These protocols are adapted from standard iodometric titration methods, with **potassium indigotrisulfonate** substituted for the traditional starch indicator.

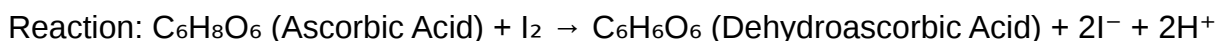
Preparation of Potassium Indigotrisulfonate Indicator Solution (0.1% w/v)

- Weigh 0.1 g of **potassium indigotrisulfonate** powder.
- Dissolve the powder in 100 ml of distilled water.

- Gently heat the solution while stirring until the solid is completely dissolved.
- Allow the solution to cool to room temperature before use.
- Store the solution in a dark, well-stoppered bottle.

Protocol 1: Determination of Ascorbic Acid (Vitamin C)

Principle: Ascorbic acid is a reducing agent that can be titrated with a standard solution of an oxidizing agent, such as iodine. The reaction involves the oxidation of ascorbic acid to dehydroascorbic acid.



Materials:

- Standard 0.1 N Iodine Solution
- Ascorbic Acid sample
- **Potassium Indigotrisulfonate** Indicator Solution (0.1% w/v)
- Distilled Water
- Burette, Pipettes, Erlenmeyer flasks

Procedure:

- Accurately weigh a suitable amount of the ascorbic acid sample and dissolve it in 100 mL of distilled water in an Erlenmeyer flask.
- Add 1-2 mL of the **potassium indigotrisulfonate** indicator solution to the ascorbic acid solution. The solution should turn yellow, indicating the reduced state of the indicator.
- Titrate the ascorbic acid solution with the standard 0.1 N iodine solution from a burette.
- The endpoint is reached when the solution color changes from yellow to a permanent blue.

- Record the volume of iodine solution used and calculate the concentration of ascorbic acid in the sample.

Protocol 2: Determination of Sulfites

Principle: Sulfites are reducing agents that can be determined by titration with a standard oxidizing agent like potassium iodate in an acidic medium. The iodate reacts with iodide to generate iodine in situ, which then oxidizes the sulfite.



Materials:

- Standard 0.1 N Potassium Iodate (KIO_3) Solution
- Potassium Iodide (KI)
- Sulfite sample
- Dilute Sulfuric Acid
- Potassium Indigotrisulfonate** Indicator Solution (0.1% w/v)
- Distilled Water
- Burette, Pipettes, Erlenmeyer flasks

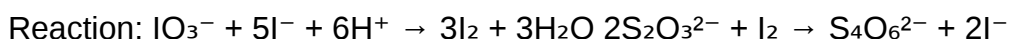
Procedure:

- Pipette a known volume of the sulfite-containing sample into an Erlenmeyer flask.
- Add approximately 1 g of potassium iodide and 10 mL of dilute sulfuric acid to the flask.
- Add 1-2 mL of the **potassium indigotrisulfonate** indicator solution. The solution should be yellow.
- Titrate the sample with the standard 0.1 N potassium iodate solution.
- The endpoint is indicated by the first appearance of a stable blue color.

- Calculate the concentration of sulfite in the sample based on the volume of potassium iodate solution consumed.

Protocol 3: Determination of Sodium Thiosulfate

Principle: Sodium thiosulfate is a reducing agent commonly used as a titrant in iodometry. Its concentration can be determined by titration against a standard solution of potassium iodate, which generates a known amount of iodine.



Materials:

- Standard 0.1 N Potassium Iodate (KIO_3) Solution
- Potassium Iodide (KI)
- Sodium Thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution of unknown concentration
- Dilute Sulfuric Acid
- **Potassium Indigotrisulfonate** Indicator Solution (0.1% w/v)
- Distilled Water
- Burette, Pipettes, Erlenmeyer flasks

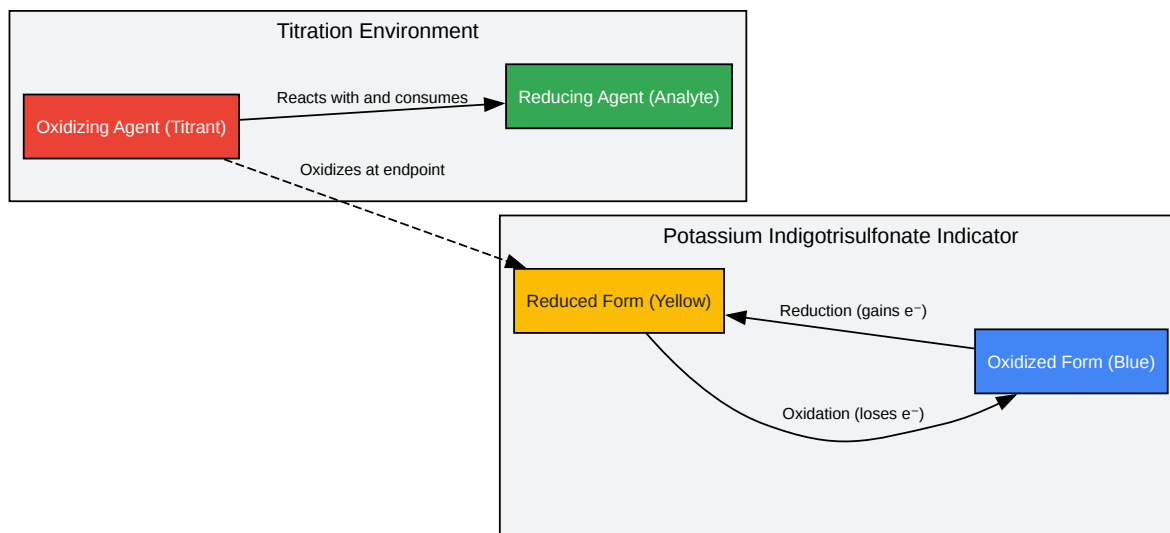
Procedure:

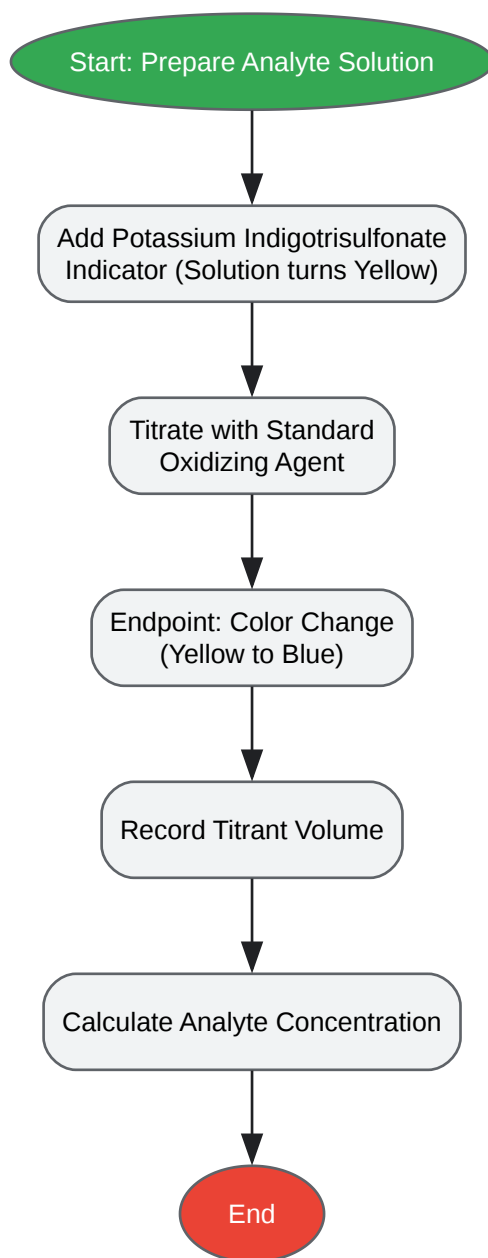
- Accurately pipette 25.00 mL of the standard 0.1 N potassium iodate solution into an Erlenmeyer flask.
- Add approximately 2 g of potassium iodide and 5 mL of dilute sulfuric acid to the flask. The solution will turn a reddish-brown due to the liberated iodine.
- Add 1-2 mL of the **potassium indigotrisulfonate** indicator solution.

- Titrate the liberated iodine with the sodium thiosulfate solution from a burette until the blue color disappears and the solution turns yellow.
- Record the volume of the sodium thiosulfate solution used and calculate its exact concentration.

Visualizations

The following diagrams illustrate the underlying principles and workflows described in these application notes.





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References

- 1. glaserr.missouri.edu [glaserr.missouri.edu]
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